

Technical Guide: Physical Properties of D-2-Hydroxyvaleric Acid

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Compound of Interest

Compound Name: (2R)-2-hydroxypentanoic acid

Cat. No.: B6210856

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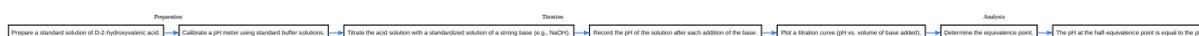
For Researchers, Scientists, and Drug Development Professionals

Introduction

D-2-hydroxyvaleric acid, also known as (R)-2-hydroxypentanoic acid, is a chiral carboxylic acid with potential applications in various fields, including the synthesis of pharmaceuticals and other bioactive molecules. Its physical properties are crucial for its handling, purification, and use in chemical processes. This technical guide provides a comprehensive overview of the known physical properties of D-2-hydroxyvaleric acid, alongside detailed experimental protocols for their determination.

Chemical Structure

D-2-hydroxyvaleric acid is a five-carbon carboxylic acid with a hydroxyl group at the alpha-position. The "D" designation in D-2-hydroxyvaleric acid refers to the stereochemical configuration at the chiral center (carbon 2), which is (R) according to the Cahn-Ingold-Prelog priority rules.



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